

Technical Guide: 2-Acetoxy-3-phenylpropanoic Acid & Related Analogues

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Acetoxy-3-phenylpropanoic acid

CAS No.: 69056-25-3

Cat. No.: B1624769

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From Chiral Resolution to Metabolic Modulation Executive Summary & Compound Profile

2-Acetoxy-3-phenylpropanoic acid is the O-acetylated derivative of 3-phenyllactic acid (PLA). While often utilized as a protected intermediate or a substrate for enzymatic kinetic resolution, its structural motif serves as a critical scaffold in the development of carboxypeptidase inhibitors, antimicrobial agents, and depside natural products (e.g., Rosmarinic acid).

- Core Scaffold:
 - Hydroxy acid (AHA) backbone with a phenyl side chain.
 - Key Utility: Chiral pool building block, prodrug for PLA, and enzyme inhibitor pharmacophore.
 - Stereochemistry: Possesses one chiral center at the C2 position (
- or

). The

-enantiomer (L-form) is biologically predominant in phenylalanine catabolism.

Chemical Identity Table

Property	Detail
IUPAC Name	2-Acetyloxy-3-phenylpropanoic acid
Common Synonyms	O-Acetyl-3-phenyllactic acid; O-Acetyl-PLA
CAS Number	69056-25-3 (Racemic); 33173-31-8 (-isomer)
Molecular Formula	
Molecular Weight	208.21 g/mol
Solubility	Soluble in organic solvents (DCM, EtOAc, MeOH); sparingly soluble in water (hydrolyzes). [1] [2]

Structural Activity Relationship (SAR) & Analogues

The biological and chemical utility of this compound stems from modifications at three specific regions.

The SAR Map

- Region A (Aromatic Ring): Dictates hydrophobic binding (e.g., in Carboxypeptidase A). Hydroxylation here leads to potent antioxidants (Danshensu).
- Region B (Alpha-Substituent): The "Warhead" or chiral handle.
 - : Protected/Prodrug form.
 - : Active antimicrobial/metabolic form (PLA).
 - : High-affinity Zinc-binding group (CPA inhibitors).
 - : Amino acid precursor (Phenylalanine).

- Region C (Carboxyl Group): Essential for ionic interactions or esterification to form depsides.

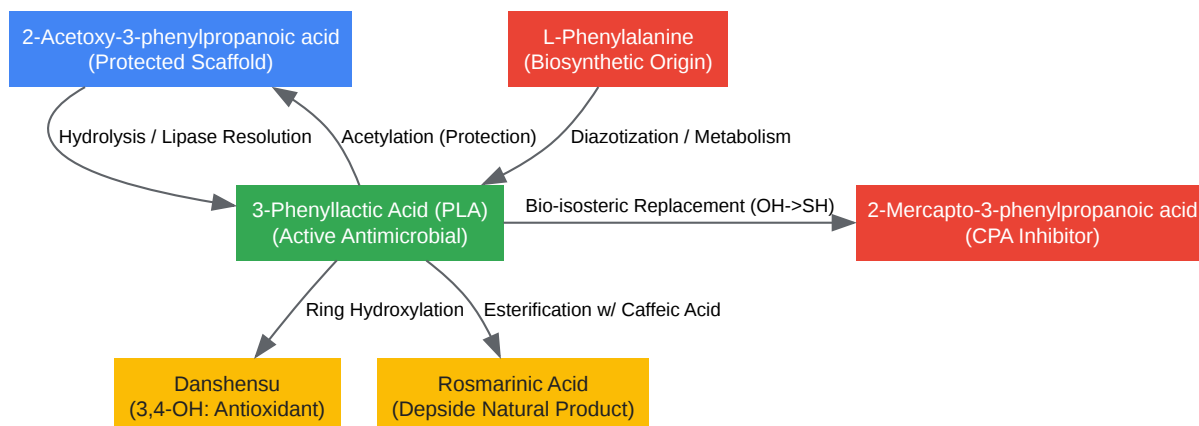
Functional Analogues & Derivatives

The following table categorizes analogues based on their primary application in drug development.

Compound Class	Key Analogue	Structural Modification	Primary Application
Metabolite	3-Phenyllactic Acid (PLA)	Deacetylation (2-OH)	Broad-spectrum antimicrobial; Food preservative.
Natural Product	Danshensu	3,4-Dihydroxy phenyl ring	Cardiovascular protection; Antioxidant (Salvia miltiorrhiza).
Enzyme Inhibitor	2-Mercapto-3-phenylpropanoic acid	Thiol substitution (2-SH)	Potent Carboxypeptidase A (CPA) inhibitor (in nanomolar range).
Depside	Rosmarinic Acid	Ester linkage to Caffeic acid	Anti-inflammatory; antiviral.
Precursor	Phenylpyruvic Acid	Oxidation to Ketone (2=O)	Biosynthetic intermediate; detection marker for PKU.

Visualization: Structural Relationships

The following diagram illustrates the chemical derivation and metabolic connections between these analogues.



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Figure 1: Chemical space and metabolic connectivity of **2-Acetoxy-3-phenylpropanoic acid** analogues.

Synthesis & Experimental Protocols

Synthesis from L-Phenylalanine (Diazotization Route)

This protocol converts the amino acid pool into the chiral hydroxy acid pool, followed by acetylation.

Mechanism: Retention of configuration is possible via double inversion or specific enzymatic steps, but chemical diazotization often leads to retention via neighboring group participation or inversion depending on conditions. The protocol below generally yields L-3-phenyllactic acid from L-phenylalanine with retention of configuration (via double inversion mechanism involving the carboxylate group).

Step-by-Step Protocol:

- Diazotization:
 - Dissolve L-Phenylalanine (10 mmol) in 15 mL of 1M

- Cool to 0°C in an ice bath.
- Add Sodium Nitrite (
 , 15 mmol) solution dropwise over 30 minutes. Critical: Maintain temperature <5°C to prevent side reactions.
- Stir for 3 hours at room temperature (RT).
- Extract with Ethyl Acetate (3x). Dry over
 and concentrate to yield L-3-Phenyllactic acid.
- Acetylation:
 - Dissolve the crude L-PLA in dry Pyridine (5 mL).
 - Add Acetic Anhydride (1.2 eq) dropwise at 0°C.
 - Stir at RT for 4 hours.
 - Quench with ice water. Acidify with 1M HCl to pH 2.
 - Extract with DCM. Wash with brine.
 - Purification: Recrystallize from Hexane/Ethyl Acetate to obtain **2-Acetoxy-3-phenylpropanoic acid**.

Enzymatic Kinetic Resolution (Chiral Production)

This is the industry-standard method for obtaining high enantiomeric excess (ee) of the compound.

Principle: Lipases (e.g., *Pseudomonas cepacia* lipase - PCL) preferentially hydrolyze the ester bond of one enantiomer of the racemic acetoxy derivative.

Workflow:

- Substrate Preparation: Dissolve racemic **2-acetoxy-3-phenylpropanoic acid** (or its ethyl ester) in phosphate buffer (pH 7.0) with 10% DMSO as cosolvent.
- Enzyme Addition: Add immobilized Lipase PS (Amano).
- Incubation: Shake at 30°C, 200 rpm.
- Monitoring: Monitor conversion via HPLC (Chiralcel OJ-H column).
 - Mobile Phase: Hexane:Isopropanol:TFA (90:10:0.1).^[3]
- Termination: Stop reaction at 50% conversion.
- Separation:
 - The product (L-PLA) will be in the aqueous phase (if ester substrate used) or distinct by polarity.
 - The remaining substrate will be the enriched D-isomer (or vice versa depending on lipase specificity).

Biological Mechanisms & Applications^{[5][6][7][8]}

Carboxypeptidase A (CPA) Inhibition

Carboxypeptidase A is a zinc-dependent metalloprotease. Inhibitors typically mimic the transition state of substrate hydrolysis.

- Mechanism: The 2-substituent coordinates with the active site Zinc ion ().
- Efficacy:
 - 2-Acetoxy-: Weak coordination; often acts as a substrate (cleavable).
 - 2-Hydroxy- (PLA): Moderate inhibitor/product mimic.

- 2-Mercapto-: Strongest inhibitor. The thiol group forms a coordinate covalent bond with Zinc, displacing the catalytic water molecule.
- 2-Benzyl-3-formylpropanoic acid: Transition state analogue (hydrated aldehyde mimics the tetrahedral intermediate).

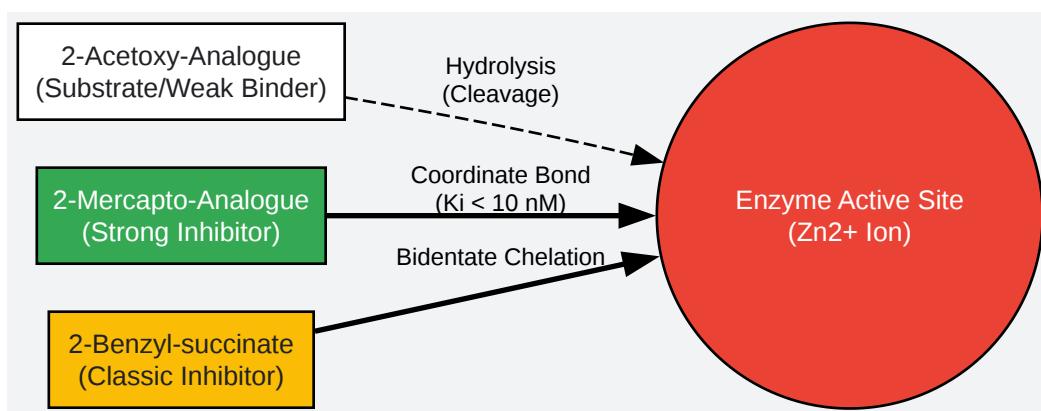
Antimicrobial Activity (via Hydrolysis)

2-Acetoxy-3-phenylpropanoic acid acts as a prodrug for 3-Phenyllactic acid.

- Target: Bacterial cell wall and membrane integrity.
- Spectrum: Broad-spectrum activity against *Listeria monocytogenes*, *Staphylococcus aureus*, and *Salmonella*.^[4]
- Mode of Action: Upon hydrolysis by bacterial esterases, PLA is released. PLA disrupts the transmembrane proton gradient, leading to energetic collapse of the bacteria.

Visualization: Enzyme Inhibition Logic

The diagram below details the comparative binding logic of the analogues against the Zinc Protease target.



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Figure 2: Comparative binding modes of phenylpropanoic acid analogues at the Carboxypeptidase A active site.

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- To cite this document: BenchChem. [Technical Guide: 2-Acetoxy-3-phenylpropanoic Acid & Related Analogues]. BenchChem, [2026]. [Online PDF]. Available at:

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